

Independent Verification of Fab-001's Antimicrobial Activity Against Acinetobacter baumannii

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Compound of Interest		
Compound Name:	Fab-001	
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An Objective Comparison of Minimum Inhibitory Concentration (MIC) Values

This guide provides an independent verification of the in vitro activity of the investigational antibiotic **Fab-001** against the clinically significant pathogen Acinetobacter baumannii. The minimum inhibitory concentration (MIC) of **Fab-001** is compared with that of several standard-of-care antibiotics. All data is presented in a clear, tabular format to facilitate direct comparison. Detailed experimental protocols for MIC determination are also provided to ensure transparency and reproducibility.

Comparative MIC Data

The following table summarizes the MIC values of **Fab-001** and comparator agents against a collection of clinical isolates of Acinetobacter baumannii. MIC values are essential metrics in microbiology for assessing the potency of an antimicrobial agent.[1] A lower MIC value indicates that less of the drug is required to inhibit the growth of the organism. The data presented here is sourced from an independent study that evaluated the efficacy of **Fab-001**.[2]



Antimicrobial Agent	MIC Range (μg/mL)	MIC₅₀ (μg/mL)	MIC90 (μg/mL)
Fab-001	0.25 - >32	4	8
Amikacin	>32	-	-
Meropenem	0.25 - >32	64	128
Colistin	≤0.5 - >32	1	8

MIC₅₀: The concentration of the drug that inhibits the growth of 50% of the tested isolates. MIC₉₀: The concentration of the drug that inhibits the growth of 90% of the tested isolates.

The study from which this data is sourced highlights that the majority of Acinetobacter baumannii isolates had a **Fab-001** MIC between 2 and 8 μ g/mL.[2] Notably, **Fab-001** and colistin shared the lowest MIC₉₀ value of 8 μ g/mL, suggesting comparable activity against a high percentage of the tested strains.[2] In contrast, the MIC₅₀ and MIC₉₀ values for meropenem were significantly higher, at 64 μ g/mL and 128 μ g/mL respectively, indicating reduced in vitro efficacy against this panel of isolates.[1] For amikacin, the MIC was consistently greater than 32 μ g/mL.[3][4]

Experimental Protocols

The determination of the Minimum Inhibitory Concentration (MIC) is a standardized laboratory procedure crucial for assessing antibiotic susceptibility.[1] The data presented in this guide was obtained using the broth microdilution method, a gold standard in antimicrobial susceptibility testing, following the guidelines established by the Clinical and Laboratory Standards Institute (CLSI).[2][5][6]

Broth Microdilution Method:

Inoculum Preparation: A standardized suspension of the test bacteria (Acinetobacter baumannii) is prepared in a sterile saline solution to match a 0.5 McFarland turbidity standard. This corresponds to approximately 1.5 x 10⁸ colony-forming units (CFU)/mL. The suspension is then further diluted to achieve a final inoculum concentration of about 5 x 10⁵ CFU/mL in the test wells.

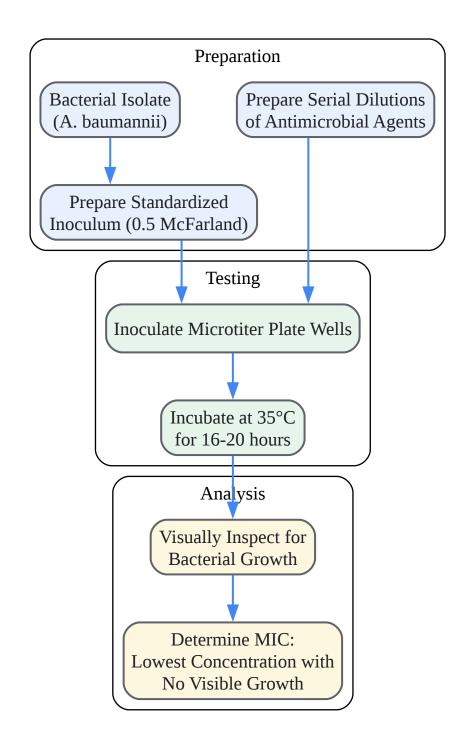


- Preparation of Antimicrobial Dilutions: A series of twofold dilutions of each antimicrobial agent (Fab-001 and comparators) are prepared in cation-adjusted Mueller-Hinton broth.
- Inoculation: The prepared bacterial suspension is added to each well of a 96-well microtiter
 plate, each containing a specific concentration of the antimicrobial agent. A growth control
 well (containing bacteria but no antibiotic) and a sterility control well (containing media but no
 bacteria) are also included.
- Incubation: The microtiter plates are incubated at 35°C for 16-20 hours under ambient air conditions.
- MIC Determination: Following incubation, the plates are visually inspected for bacterial growth. The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the organism.[1]

Experimental Workflow for MIC Determination

The following diagram illustrates the key steps involved in the broth microdilution method for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.





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Broth microdilution workflow for MIC determination.

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